

6-Chloro-2-phenylindoline molecular weight and formula

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Compound of Interest

Compound Name: 6-Chloro-2-phenylindoline

Cat. No.: B13123921

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Technical Monograph: 6-Chloro-2-phenylindoline

Compound Class: Halogenated 2-Arylindoline Primary Application: Medicinal Chemistry

Scaffold / Chiral Intermediate

Part 1: Physicochemical Profile

6-Chloro-2-phenylindoline is a pharmacologically significant scaffold, distinct from its oxidized parent (indole) by the saturation of the C2-C3 bond. This saturation introduces a chiral center at C2, making the compound a critical building block for enantioselective drug discovery, particularly in the development of GPCR modulators and kinase inhibitors.

Molecular Identity

Property	Specification	Notes
IUPAC Name	6-Chloro-2-phenyl-2,3-dihydro-1H-indole	
Molecular Formula	C ₁₄ H ₁₂ ClN	Distinct from indole (C ₁₄ H ₁₀ ClN) by +2H
Molecular Weight	229.71 g/mol	Calculated (C: 12.011, H: 1.008, N: 14.007, Cl: 35.[1][2][3]45)
Exact Mass	229.066 g/mol	Monoisotopic
CAS Registry	Not Widely Listed	Derivative of 6-Chloro-2-phenylindole (CAS: 57039-63-1)
Chirality	Yes (C2 Position)	Exists as (R)- and (S)-enantiomers
SMILES	<chem>ClC1=CC2=C(C=C1)NC2</chem>	(Shown as generic structure; stereochemistry undefined)

Predicted Properties (ADME/Tox Relevance)

- LogP (Octanol/Water): ~3.8 – 4.2 (Lipophilic, suitable for CNS penetration)
- pKa (Conjugate Acid): ~2.0 – 3.0 (Nitrogen lone pair is involved in aniline-like resonance but less delocalized than in indole, making it slightly more basic but still weak).
- Solubility: Low in water; High in DMSO, DCM, Methanol, and Ethyl Acetate.
- Stability: Susceptible to oxidative dehydrogenation (reverting to indole) upon prolonged exposure to air/light. Storage: -20°C under Argon.

Part 2: Synthetic Methodologies

The synthesis of **6-Chloro-2-phenylindoline** is typically approached via two primary routes: the Reductive Route (from indole) and the Cyclization Route (from acyclic precursors).

Method A: Selective Reduction (Standard Protocol)

This method is preferred for generating the racemic scaffold from the commercially available 6-chloro-2-phenylindole.

Reaction Logic: Indoles are electron-rich heteroaromatics. Reduction of the C2-C3 double bond requires acidic activation to protonate the C3 position, forming an iminium ion intermediate that is susceptible to hydride attack.

Protocol:

- Reagents: 6-Chloro-2-phenylindole (1.0 eq), Sodium Cyanoborohydride (NaCNBH_3 , 3.0 eq), Glacial Acetic Acid (AcOH).
- Setup: Flame-dried round-bottom flask, N_2 atmosphere.
- Procedure:
 - Dissolve 6-chloro-2-phenylindole in Glacial AcOH (0.1 M concentration).
 - Cool to 0°C .
 - Add NaCNBH_3 portion-wise over 30 minutes (Caution: HCN gas evolution potential; use a scrubber).
 - Allow to warm to Room Temperature (RT) and stir for 2-4 hours. Monitor by TLC (Indoline spots typically fluoresce blue/purple distinct from indole).
- Workup:
 - Quench with saturated NaHCO_3 (slowly, to pH 8).
 - Extract with Ethyl Acetate (3x).
 - Wash combined organics with Brine, dry over Na_2SO_4 .
- Purification: Flash Column Chromatography (Hexanes:EtOAc gradient). Indolines are less polar than their indole counterparts.

Method B: Enantioselective Transition-Metal Catalysis

For asymmetric synthesis, a Palladium-catalyzed intramolecular amination is employed.[4]

Protocol Logic: Utilizes a chiral ligand to direct the C-N bond formation, establishing the C2 stereocenter with high enantiomeric excess (ee).

- Precursor: 2-(2-bromo-5-chlorophenyl)-1-phenylethylamine.
- Catalyst: $\text{Pd}_2(\text{dba})_3$ / Chiral Phosphine Ligand (e.g., BINAP or Segphos).
- Base: NaOtBu (Sodium tert-butoxide).
- Conditions: Toluene, 80°C, 12h.

Part 3: Visualization of Synthetic Logic

The following diagram illustrates the reductive pathway and the potential for oxidative degradation, a critical stability concern for researchers.

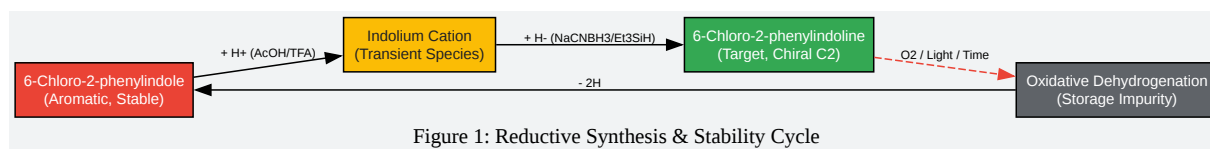


Figure 1: Reductive Synthesis & Stability Cycle

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Figure 1: The reductive synthesis pathway requires acidic activation.[5] Note the reversible oxidation loop (dashed red line) which dictates storage conditions.

Part 4: Medicinal Chemistry Applications

The **6-chloro-2-phenylindoline** scaffold acts as a "privileged structure" in drug discovery, offering specific advantages over the flat indole core.

Structural Advantages (SAR)

- **Conformational Restriction:** Unlike linear amines, the indoline ring constrains the Nitrogen lone pair vector, reducing entropic penalty upon binding.
- **Chiral Vectoring:** The C2-phenyl group is projected out of the plane, allowing for exploration of hydrophobic pockets that flat indoles cannot access.
- **Halogen Bonding:** The C6-Chlorine atom serves as a handle for metabolic stability (blocking C6 oxidation) and can engage in halogen bonding with protein backbone carbonyls.

Target Classes

- **5-HT (Serotonin) Receptors:** 2-phenylindolines mimic the tryptamine core but with added bulk, often providing selectivity for 5-HT_{2A} or 5-HT_{2C} subtypes.
- **Kinase Inhibitors:** Used as a hinge-binding motif where the NH acts as a hydrogen bond donor.
- **Anti-Viral Agents:** Derivatives have shown activity in inhibiting viral entry by targeting envelope proteins.

Part 5: Experimental Characterization Data

Self-Validating Analytical Criteria

Technique	Expected Signal	Interpretation
^1H NMR (CDCl_3)	δ 3.0 - 3.6 ppm (Multiplets)	Diagnostic C3-methylene protons (diastereotopic). Confirms loss of C2=C3 double bond.
^1H NMR (CDCl_3)	δ 4.8 - 5.2 ppm (dd)	Diagnostic C2-methine proton. Coupling with C3 protons confirms ring closure.
^1H NMR (CDCl_3)	Broad Singlet (~4.0 ppm)	N-H proton. Chemical shift varies with concentration/solvent.
MS (ESI+)	m/z 230.1 $[\text{M}+\text{H}]^+$	Characteristic Chlorine isotope pattern (3:1 ratio of M : M+2).
IR Spectroscopy	No peak at $\sim 1610\text{ cm}^{-1}$	Absence of C=C indole stretch. Presence of sp^3 C-H stretches $< 3000\text{ cm}^{-1}$.

References

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